

Electron-donating effects of the methyl group in p-methylacetophenone.

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: p-METHYLACETOPHENONE

Cat. No.: B140295

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Electronic Effects of the Methyl Group

The methyl group is characterized as an electron-donating group (EDG) through two primary mechanisms: the inductive effect (+I) and hyperconjugation.[1]

1.1. Inductive Effect (+I)

The inductive effect is the transmission of charge through a chain of atoms in a molecule by electrostatic induction.[2] Carbon is slightly more electronegative than hydrogen, leading to a net polarization of the C-H bonds in the methyl group. This results in the methyl group as a whole having a slight positive charge and pushing electron density through the sigma bond to the more electronegative sp²-hybridized carbon of the benzene ring.[3]

1.2. Hyperconjugation

Hyperconjugation is a stabilizing interaction that involves the delocalization of sigma (σ) electrons from C-H bonds into an adjacent empty or partially filled p-orbital or a π -orbital.[4] In **p-methylacetophenone**, the σ -electrons of the methyl group's C-H bonds overlap with the π -system of the aromatic ring. This delocalization increases the electron density of the ring, particularly at the ortho and para positions.[5]

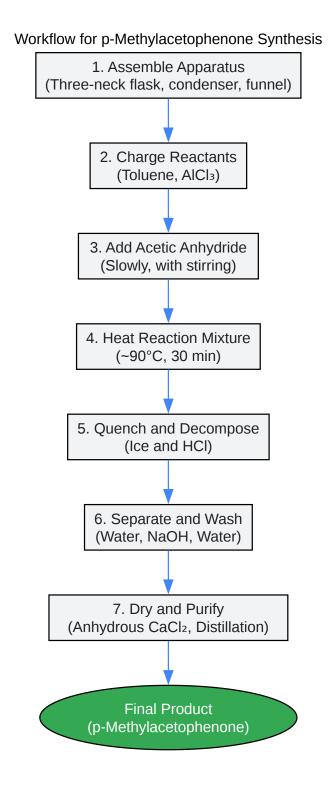


Hyperconjugation in p-Methylacetophenone



Influence of Methyl Group on Reactivity p-Methyl Group (Electron Donating) Increased Electron Density in Aromatic Ring Activation of Aromatic Ring (Enhanced Electrophilic Substitution) Reduced Electrophilicity of Carbonyl Carbon Deactivation of Carbonyl Group (Reduced Nucleophilic Attack)





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- To cite this document: BenchChem. [Electron-donating effects of the methyl group in p-methylacetophenone.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b140295#electron-donating-effects-of-the-methyl-group-in-p-methylacetophenone]

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